

# A Comprehensive Guide to the Proper Disposal of (R)-1-(m-Tolyl)ethanol

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## Compound of Interest

Compound Name: (R)-1-(m-Tolyl)ethanol

CAS No.: 42070-91-7

Cat. No.: B2481363

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## Hazard Identification and Risk Assessment

(R)-1-(m-Tolyl)ethanol is an aromatic alcohol that requires careful handling. Understanding its specific hazard profile is the foundational step for implementing safe disposal procedures. The primary risks are associated with its potential health effects upon exposure.

According to data aggregated from multiple chemical suppliers and databases, the compound is classified with specific GHS (Globally Harmonized System) hazard statements.<sup>[1]</sup> While a specific flash point is not consistently reported across all safety data sheets (SDS), similar aromatic alcohols are classified as combustible liquids. Therefore, it is prudent to manage it as a chemical waste with potential flammability hazards. Federal and local regulations classify chemical wastes with a flashpoint below 60°C (140°F) as ignitable hazardous waste.<sup>[2][3]</sup>

Hazard Classification	Description	GHS Hazard Statement	Source
Acute Toxicity, Oral	Harmful if swallowed.	H302	PubChem[1]
Skin Irritation	Causes skin irritation.	H315	PubChem[1]
Eye Irritation	Causes serious eye irritation.	H319	PubChem[1]
Combustibility	Classified as a combustible liquid.	N/A (Storage Class 10)	Sigma-Aldrich

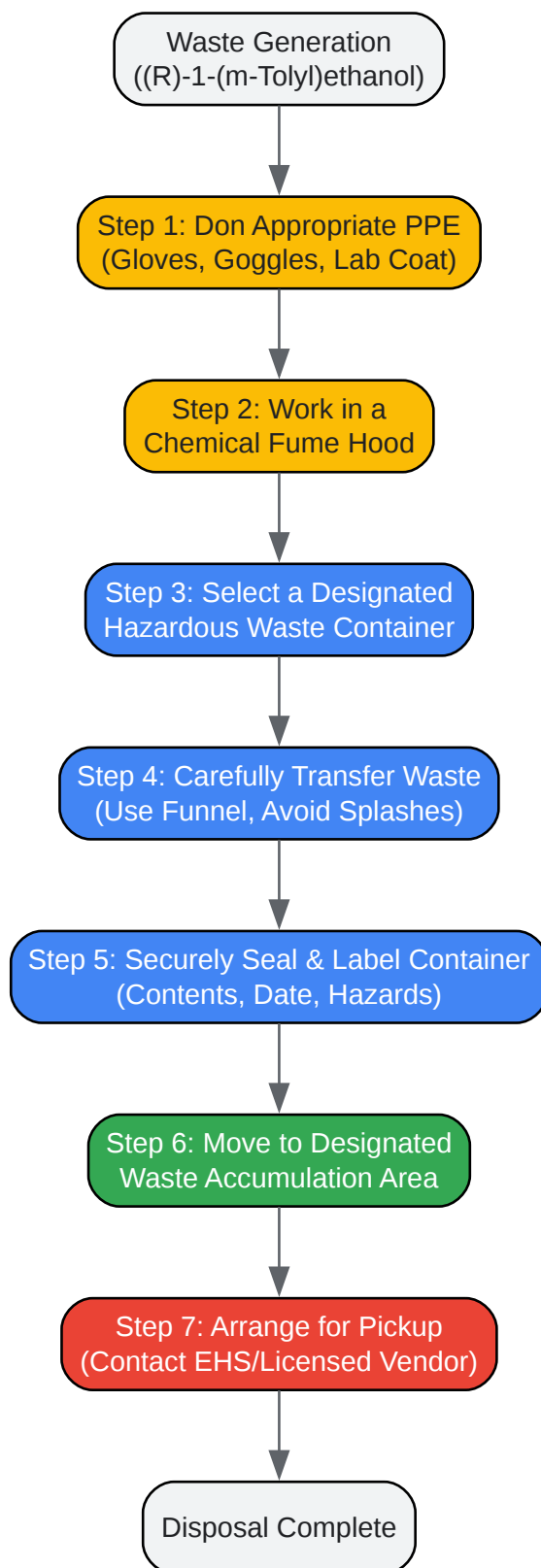
## Pre-Disposal Safety Protocol: Establishing a Controlled Environment

Before initiating any waste collection or disposal, the immediate work area must be secured to mitigate risks. The causality here is simple: preventing accidental exposure or reaction is paramount.

- **Personal Protective Equipment (PPE):** A baseline of chemically resistant nitrile gloves, safety glasses or goggles, and a laboratory coat is mandatory.[4][5] This creates a direct barrier against skin and eye contact.
- **Ventilation:** All handling of **(R)-1-(m-Tolyl)ethanol**, including pouring waste into collection containers, should be performed inside a certified chemical fume hood.[4][6] This engineering control is critical for minimizing the inhalation of any vapors or aerosols.
- **Ignition Source Control:** Although not classified as highly flammable, all potential ignition sources—such as hot plates, open flames, and non-intrinsically safe electrical equipment—must be removed from the immediate vicinity.[7][8] This preemptive measure guards against the low but present risk of vapor ignition.

## Disposal Workflow for (R)-1-(m-Tolyl)ethanol

The following diagram outlines the decision-making process for the proper management and disposal of **(R)-1-(m-Tolyl)ethanol** waste.



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## Sources

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